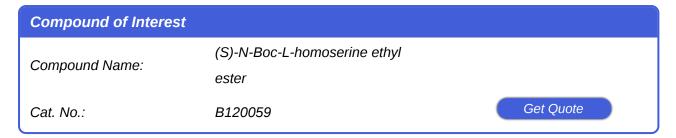


A Comprehensive Technical Guide to (S)-N-Boc-L-homoserine Ethyl Ester

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(S)-N-Boc-L-homoserine ethyl ester**, a key synthetic intermediate. The document details its chemical properties, a comprehensive experimental protocol for its synthesis and purification, and analytical methods for its characterization.

Core Compound Data

(S)-N-Boc-L-homoserine ethyl ester is a derivative of the amino acid L-homoserine, where the amino group is protected by a tert-butoxycarbonyl (Boc) group and the carboxylic acid is esterified with an ethyl group. This compound serves as a valuable building block in organic synthesis.



Property	Value	References
Molecular Weight	247.29 g/mol	[1]
Molecular Formula	C11H21NO5	[2][3]
CAS Number	147325-09-5	[2][3]
Appearance	White to Pale Yellow Solid	[1]
Purity	≥95%	[2]
Solubility	DMF: 25 mg/ml, DMSO: 25 mg/ml, Ethanol: 20 mg/ml, PBS (pH 7.2): 3 mg/ml	[2]
Storage	Room temperature with sealed well	[3]

Synthetic Applications

(S)-N-Boc-L-homoserine ethyl ester is primarily utilized as a synthetic intermediate in the preparation of more complex molecules. Notably, it is a precursor in the synthesis of unsaturated caprolactams and monomer units for oxy-peptide nucleic acids.

Experimental Protocols

The following sections outline a plausible multi-step experimental protocol for the synthesis and purification of **(S)-N-Boc-L-homoserine ethyl ester**, based on established methods for N-Boc protection and esterification of amino acids.

3.1. Step 1: N-Boc Protection of L-homoserine

This procedure describes the protection of the amino group of L-homoserine using di-tert-butyl dicarbonate ((Boc)₂O).

- Materials: L-homoserine, Di-tert-butyl dicarbonate ((Boc)₂O), Triethylamine (Et₃N), Acetone,
 Water.
- Procedure:



- Dissolve L-homoserine in a mixture of acetone and water.
- Add triethylamine to the solution while stirring.
- Cool the mixture to 0°C and add di-tert-butyl dicarbonate ((Boc)₂O).
- Allow the reaction to stir for several hours while gradually warming to room temperature.
- Remove the acetone by rotary evaporation.
- Extract the aqueous layer with an organic solvent such as ethyl acetate to remove unreacted (Boc)₂O.
- Acidify the aqueous layer to a pH of 2-3 using a dilute acid like HCl.
- Extract the product, N-Boc-L-homoserine, into ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and concentrate under reduced pressure to yield the N-Boc protected amino acid.

3.2. Step 2: Ethyl Esterification of N-Boc-L-homoserine

This step involves the esterification of the carboxylic acid group of N-Boc-L-homoserine.

- Materials: N-Boc-L-homoserine, Ethyl iodide (Etl), Potassium carbonate (K₂CO₃), Dimethylformamide (DMF).
- Procedure:
 - Dissolve N-Boc-L-homoserine in anhydrous dimethylformamide (DMF).
 - Add solid potassium carbonate to the solution.
 - While stirring, add ethyl iodide to the suspension.
 - Continue stirring the reaction mixture at room temperature until thin-layer chromatography
 (TLC) analysis indicates the completion of the reaction.



- Filter the reaction mixture to remove inorganic salts.
- Partition the filtrate between ethyl acetate and water.
- Wash the organic phase with brine, dry over anhydrous magnesium sulfate (MgSO₄), and concentrate under reduced pressure to obtain the crude (S)-N-Boc-L-homoserine ethyl ester.

3.3. Purification

The crude product can be purified using silica gel column chromatography.

- Materials: Crude **(S)-N-Boc-L-homoserine ethyl ester**, Silica gel, Eluent (e.g., a mixture of ethyl acetate and petroleum ether).
- Procedure:
 - Prepare a silica gel column.
 - Dissolve the crude product in a minimal amount of the eluent.
 - Load the sample onto the column.
 - Elute the column with the chosen solvent system, collecting fractions.
 - Monitor the fractions by TLC to identify those containing the pure product.
 - Combine the pure fractions and remove the solvent under reduced pressure to yield the purified (S)-N-Boc-L-homoserine ethyl ester.

Analytical Characterization

The identity and purity of the synthesized **(S)-N-Boc-L-homoserine ethyl ester** can be confirmed by various analytical techniques, including:

 Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H NMR and ¹³C NMR): To confirm the chemical structure.



- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: To identify the characteristic functional groups.

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of **(S)-N-Boc-L-homoserine ethyl ester**.



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Caption: Synthesis and Purification Workflow for **(S)-N-Boc-L-homoserine ethyl ester**.

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